

# Technical Guide: 3-Chloro-2-fluoro-5-nitrotoluene

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## Compound of Interest

Compound Name: 3-Chloro-2-fluoro-5-nitrotoluene

Cat. No.: B15223620

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## Executive Summary

**3-Chloro-2-fluoro-5-nitrotoluene** is a high-value halogenated aromatic intermediate used primarily in the synthesis of advanced pharmaceutical active ingredients (APIs), specifically Tyrosine Kinase Inhibitors (TKIs). Its unique substitution pattern—featuring a fluorine atom ortho to the methyl group and a chlorine atom meta to it—provides a critical scaffold for modulating metabolic stability and binding affinity in drug candidates.

This guide details the chemical identity, two distinct industrial synthesis routes (Linear vs. Convergent), downstream applications, and safety protocols for this compound. It is designed to serve as a self-validating reference for laboratory and pilot-scale operations.

## Chemical Identity & Properties

| Property              | Specification                                                                    |
|-----------------------|----------------------------------------------------------------------------------|
| IUPAC Name            | 3-Chloro-2-fluoro-5-methyl-1-nitrobenzene                                        |
| Common Name           | 3-Chloro-2-fluoro-5-nitrotoluene                                                 |
| CAS Number            | 849833-95-0                                                                      |
| Molecular Formula     | C <sub>7</sub> H <sub>5</sub> ClFNO <sub>2</sub>                                 |
| Molecular Weight      | 189.57 g/mol                                                                     |
| Appearance            | Pale yellow crystalline solid or oil (purity dependent)                          |
| Solubility            | Soluble in DCM, Ethyl Acetate, Ethanol;<br>Insoluble in Water                    |
| Key Functional Groups | Nitro (-NO <sub>2</sub> ), Fluoro (-F), Chloro (-Cl), Methyl (-CH <sub>3</sub> ) |

## Synthesis Protocols: Linear vs. Convergent Strategies

To maximize yield and regioselectivity, two primary routes are employed. The choice depends on raw material availability and specific impurity profile requirements.

### Route A: Linear Synthesis (Nitration)

Best for: High-throughput screening where starting material (3-chloro-2-fluorotoluene) is readily available.

Mechanism: Electrophilic aromatic substitution (Nitration). The fluorine and chlorine substituents direct the incoming nitro group to the meta position relative to the fluorine (para to the chlorine), though isomer control is critical.

Protocol:

- Setup: Charge a glass-lined reactor with 3-chloro-2-fluorotoluene (1.0 eq) and concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>). Cool to 0–5 °C.

- Addition: Dropwise add a mixture of Nitric Acid ( $\text{HNO}_3$ , 65%) and  $\text{H}_2\text{SO}_4$  (Mixed Acid) over 2 hours, maintaining internal temperature  $<10^\circ\text{C}$  to prevent dinitration.
- Reaction: Stir at room temperature for 2–4 hours. Monitor by HPLC/GC for consumption of starting material.
- Quench: Pour reaction mixture onto crushed ice.
- Isolation: Filter the precipitated solid. If oil forms, extract with Dichloromethane (DCM).
- Purification: Recrystallize from Ethanol/Water or purify via column chromatography to remove the 6-nitro isomer.

## Route B: Convergent Synthesis (Chlorination)

Best for: Large-scale manufacturing requiring higher regioselectivity.

Mechanism: Electrophilic aromatic chlorination of an activated substrate.

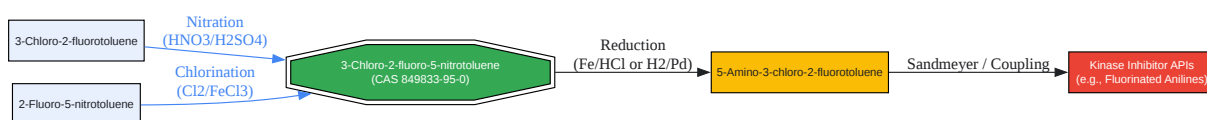
Protocol:

- Setup: Dissolve 2-fluoro-5-nitrotoluene (1.0 eq) in a chlorinated solvent (e.g., dichlorobenzene or DCM).
- Catalyst: Add Iron(III) Chloride ( $\text{FeCl}_3$ ) (0.1 eq) as a Lewis acid catalyst.
- Chlorination: Bubble Chlorine gas ( $\text{Cl}_2$ ) through the solution at  $20\text{--}30^\circ\text{C}$ . Alternatively, use N-Chlorosuccinimide (NCS) for milder laboratory-scale conditions.
- Monitoring: Monitor by GC until conversion  $>98\%$ .
- Workup: Quench with sodium thiosulfate solution to neutralize excess chlorine. Wash with water and brine.
- Isolation: Distill solvent to yield the crude product.

## Comparative Analysis

| Parameter         | Route A (Nitration)                               | Route B (Chlorination)                       |
|-------------------|---------------------------------------------------|----------------------------------------------|
| Starting Material | 3-Chloro-2-fluorotoluene                          | 2-Fluoro-5-nitrotoluene                      |
| Key Reagents      | HNO <sub>3</sub> / H <sub>2</sub> SO <sub>4</sub> | Cl <sub>2</sub> / FeCl <sub>3</sub>          |
| Estimated Yield   | 80–90%                                            | 85–95%                                       |
| Regioselectivity  | Moderate (Requires isomer separation)             | High (Directs ortho to methyl/meta to nitro) |
| Scalability       | High (Exothermic control needed)                  | High (Gas handling required)                 |

## Visualization: Synthesis & Application Workflow



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Figure 1: Dual synthesis pathways (Linear vs. Convergent) and downstream application logic.

## Reactivity & Downstream Applications[1]

The core value of **3-Chloro-2-fluoro-5-nitrotoluene** lies in its transformation into 5-Amino-3-chloro-2-fluorotoluene. This aniline derivative is a "privileged structure" in medicinal chemistry.

### Key Transformation: Nitro Reduction

- Reagents: Iron powder/NH<sub>4</sub>Cl (Bechamp reduction) or H<sub>2</sub>/Pd-C (Catalytic Hydrogenation).
- Significance: The resulting aniline is used in Buchwald-Hartwig aminations or nucleophilic aromatic substitutions (S<sub>N</sub>Ar) to attach the fluorinated aromatic ring to heteroaromatic cores (e.g., Quinazolines, Pyrimidines).

- Application Domain:
  - EGFR Inhibitors: The 3-chloro-2-fluoro substitution pattern mimics the steric and electronic properties found in drugs like Gefitinib or Afatinib analogs, enhancing metabolic stability against oxidation.
  - Agrochemicals: Synthesis of novel herbicides requiring electron-deficient aromatic rings.

## Safety, Handling & Storage (MSDS Highlights)

- Hazard Classification:
  - Acute Toxicity: Harmful if swallowed or inhaled.
  - Irritation: Causes skin and serious eye irritation.<sup>[1][2]</sup>
  - Sensitization: Potential skin sensitizer due to the halogenated nitro-aromatic nature.
- Handling Protocol:
  - Operate in a fume hood to avoid inhalation of dust/vapors.
  - Wear nitrile gloves and safety goggles (EN 166 standard).
  - Avoid contact with strong bases and reducing agents (risk of exothermic runaway).
- Storage:
  - Store in a cool, dry place (2–8 °C recommended for long-term stability).
  - Keep under inert gas (Nitrogen/Argon) to prevent oxidation or hydrolysis of trace impurities.

## References

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## Sources

- 1. 3-Chloro-5-nitrotoluene | C<sub>7</sub>H<sub>6</sub>ClNO<sub>2</sub> | CID 297887 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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